

Ebelactone A: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Ebelactone A*

Cat. No.: *B161881*

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Introduction

Ebelactone A is a natural product isolated from actinomycetes, primarily *Streptomyces aburaviensis*. It belongs to the β -lactone class of compounds and is a potent inhibitor of several hydrolytic enzymes, including esterases and lipases. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Ebelactone A**, with a focus on its mechanism of action and relevant experimental methodologies.

Physical and Chemical Properties

Ebelactone A is a white crystalline solid with the molecular formula $C_{20}H_{34}O_4$. Its chemical structure features a β -lactone ring, a key feature for its biological activity. A summary of its physical and chemical properties is presented in the tables below.

General Properties of Ebelactone A

Property	Value
Molecular Formula	C ₂₀ H ₃₄ O ₄
Molecular Weight	338.48 g/mol
CAS Number	76808-16-7
Appearance	White crystalline solid
Biological Source	Streptomyces aburaviensis

Physicochemical Data for Ebelactone A

Property	Value
Density	1.011 g/cm ³
Boiling Point	462.8 °C at 760 mmHg
Flash Point	152.8 °C
LogP	3.76870
Index of Refraction	1.483

Solubility of Ebelactone A

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	25 mg/mL
Dimethylformamide (DMF)	25 mg/mL
Ethanol	20 mg/mL
Methanol	10 mg/mL

Mechanism of Action and Biological Activity

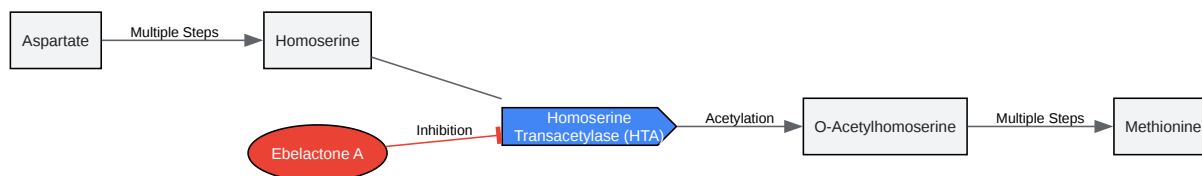
Ebelactone A is a well-documented inhibitor of several enzymes, including esterases, lipases, and N-formylmethionine aminopeptidase. Its inhibitory activity is attributed to the strained β -

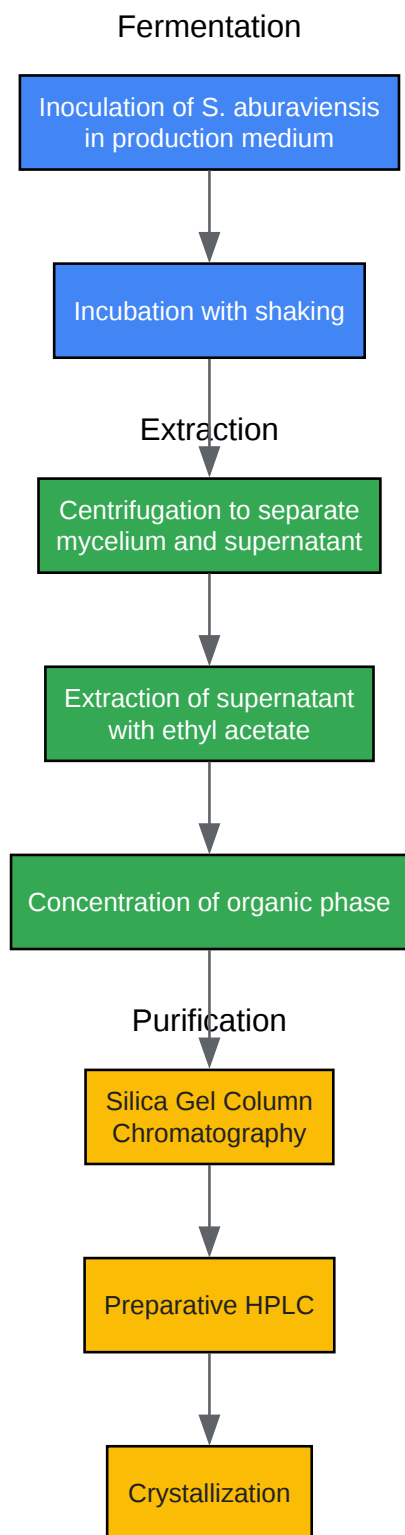
lactone ring, which can acylate a serine residue in the active site of these enzymes, leading to their irreversible inactivation.

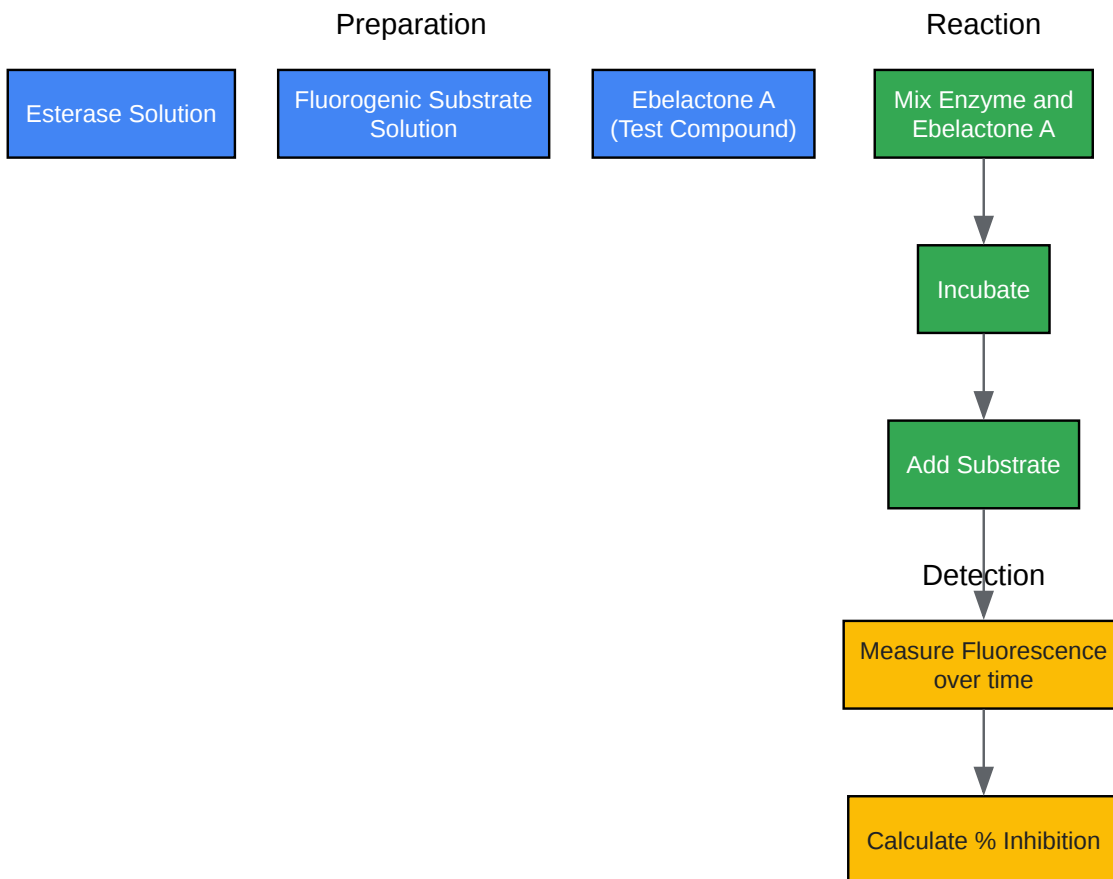
One of the key targets of **Ebelactone A** is homoserine transacetylase (HTA), an enzyme involved in the methionine biosynthesis pathway in many bacteria and fungi.^[1] This pathway is essential for the survival of these microorganisms, making HTA an attractive target for the development of novel antimicrobial agents.^[1]

Inhibition of Methionine Biosynthesis

The bacterial methionine biosynthesis pathway involves a series of enzymatic steps to convert aspartic acid to methionine. **Ebelactone A** specifically inhibits homoserine transacetylase (HTA), which catalyzes the acetylation of homoserine, a critical step in this pathway.^[1]







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References

- 1. fpl.fs.usda.gov [fpl.fs.usda.gov]
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